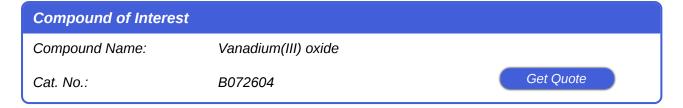


A Technical Guide to the Fundamental Properties of Vanadium(III) Oxide Nanoparticles

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Vanadium(III) oxide (V_2O_3), a fascinating transition metal oxide, has garnered significant attention for its unique and robust properties at the nanoscale. This technical guide provides an in-depth exploration of the core characteristics of V_2O_3 nanoparticles, offering valuable insights for researchers in materials science, condensed matter physics, and burgeoning biomedical applications.

Core Properties of V2O3 Nanoparticles

 V_2O_3 nanoparticles are primarily defined by a remarkable temperature-dependent metalinsulator transition (MIT). This first-order phase transition involves a simultaneous change in the electronic, magnetic, and crystal structures, making it a model system for studying strongly correlated electron physics.

Structural Properties

At room temperature, V_2O_3 nanoparticles typically exhibit a rhombohedral corundum crystal structure (space group R-3c), which is characteristic of its paramagnetic metallic state.[1] Upon cooling to approximately 150-170 K, they undergo a structural phase transition to a monoclinic antiferromagnetic insulating (AFI) phase (space group C2/c or B2/b).[1][2][3][4] This transition is accompanied by a noticeable increase in volume.[5] The particle size of synthesized V_2O_3 nanoparticles can range from 20 to 70 nm.[6][7]



Electronic Properties

The most prominent electronic feature of V_2O_3 nanoparticles is the metal-insulator transition (MIT). In the metallic state, V_2O_3 exhibits good electrical conductivity.[8] During the transition to the insulating state, the resistivity can increase by as much as seven orders of magnitude.[6][7] This dramatic change is a hallmark of a Mott-Hubbard transition. The band gap of V_2O_3 in its low-temperature insulating phase is reported to be around 0.60 eV to 0.66 eV.[9]

Magnetic Properties

The MIT in V₂O₃ nanoparticles is intrinsically linked to a magnetic phase transition. Above the transition temperature, in the metallic rhombohedral phase, V₂O₃ is paramagnetic.[3][6] Below the transition temperature, the monoclinic insulating phase is antiferromagnetic.[3][10] However, studies on V₂O₃ thin films have also suggested the presence of a canted antiferromagnetic transition at lower temperatures (around 55 K).[1] The magnetic behavior of nanoparticles can be influenced by their size, with smaller particles showing a more gradual transition compared to the sharp transition observed in bulk crystals.[10]

Optical Properties

The optical properties of V_2O_3 nanoparticles also change across the MIT. In the metallic phase, they exhibit broad absorption features.[11] Spectroscopic studies have identified distinct peaks in the optical conductivity of V_2O_3 thin films, which are associated with electronic transitions between different energy bands.[11]

Quantitative Data Summary

The following tables summarize key quantitative data for V₂O₃ nanoparticles, compiled from various studies.



Structural Properties Crystal Structure (RT) Rhombohedral (Corundum-type, Space group: R-3c) [1][12] Crystal Structure (<150K) Monoclinic (Space group: C2/c) [2][3][4] Lattice Parameters (Rhombohedral) a = 4.95 nm, c = 14.00 nm (for thin films, can be influenced by substrate strain) [3] Lattice Parameters (Monoclinic) 5.572 Å, β = 119.2° (values can vary slightly between studies) [2][13] Nanoparticle Size 20 - 70 nm [6][7] Thermal & Electronic Properties -150 K - 170 K [3][6][14][15] Metal-Insulator Transition Temperature (TMIT) -150 K - 170 K [3][6][14][15] Band Gap (Insulating Phase) 0.60 - 0.66 eV [9] Magnetic Ordering (>TMIT) Paramagnetic [3][6] Magnetic Ordering (NIT) Antiferromagnetic [3][10] Effective Magnetic Moment (µeff) -3.01 - 3.03 µB [6] Weiss Temperature (Θ) -917 to -962 K [6] Remanent Magnetization (MR at 10 K) -5.23 emu/cm³ (for thin films) [1] Coercive Field (HC at 10 K) -103.62 Oe (for thin films) [1]	Property	Value	Citations
Crystal Structure (<150K) type, Space group: R-3c) [1][12] Crystal Structure (<150K)	Structural Properties		
Cz/c) Lattice Parameters (Rhombohedral) Lattice Parameters (Rhombohedral) $a = 4.95 \text{ nm}, c = 14.00 \text{ nm} \text{ (for thin films, can be influenced by substrate strain)}$ $a = 5.104 \text{ Å}, b = 5.106 \text{ Å}, c = 5.572 \text{ Å}, \beta = 119.2^{\circ} \text{ (values can vary slightly between studies)}}$ Nanoparticle Size $20 - 70 \text{ nm}$ [6][7] Thermal & Electronic Properties Metal-Insulator Transition Temperature (TMIT) Band Gap (Insulating Phase) $0.60 - 0.66 \text{ eV}$ [9] Magnetic Ordering (>TMIT) Magnetic Ordering (>TMIT) Antiferromagnetic Effective Magnetic Moment (µeff) Weiss Temperature (0) $-3.01 - 3.03 \mu\text{B}$ at 10K) $-5.23 \text{emu/cm}^3 \text{ (for thin films)}$ [1]	Crystal Structure (RT)	·	[1][12]
thin films, can be influenced by substrate strain) a = 5.104 Å, b = 5.106 Å, c = 5.572 Å, β = 119.2° (values can vary slightly between studies) Nanoparticle Size 20 - 70 nm [6][7] Thermal & Electronic Properties Metal-Insulator Transition Temperature (TMIT) Band Gap (Insulating Phase) 0.60 - 0.66 eV [9] Magnetic Ordering (>TMIT) Paramagnetic [3][6] Magnetic Ordering (MIT) Antiferromagnetic [3][10] Effective Magnetic Moment (µeff) Weiss Temperature (Θ) -917 to -962 K [6] Remanent Magnetization (MR at 10 K)	Crystal Structure (<150K)		[2][3][4]
Lattice Parameters (Monoclinic) $5.572 \ \text{Å}, \ \beta \approx 119.2^\circ$ (values can vary slightly between studies)[2][13]Nanoparticle Size $20 - 70 \text{ nm}$ [6][7]Thermal & Electronic Properties-150 K - 170 K[3][6][14][15]Metal-Insulator Transition Temperature (TMIT) $-150 \text{ K} - 170 \text{ K}$ [3][6][14][15]Band Gap (Insulating Phase) $0.60 - 0.66 \text{ eV}$ [9]Magnetic PropertiesMagnetic Ordering (>TMIT)Paramagnetic[3][6]Magnetic Ordering (MIT)Antiferromagnetic[3][10]Effective Magnetic Moment (µeff) $-3.01 - 3.03 \ \mu\text{B}$ [6]Weiss Temperature (Θ) $-917 \text{ to } -962 \text{ K}$ [6]Remanent Magnetization (MR at 10 K) -5.23 emu/cm^3 (for thin films)[1]		thin films, can be influenced by	[3]
Thermal & Electronic Properties Metal-Insulator Transition Temperature (TMIT) Band Gap (Insulating Phase) Magnetic Properties Magnetic Ordering (>TMIT) Paramagnetic Magnetic Ordering (MIT) Effective Magnetic Moment (µeff) Weiss Temperature (Θ) Remanent Magnetization (MR at 10 K) Possible Antiferromagnetic (Fig. 1) Paramagnetic (Fig. 2) Paramagnetic (Fig. 3) [6] [6] [7] [8] [8] [9] [9] [9] [9] [9] [9		5.572 Å, $\beta \approx 119.2^{\circ}$ (values can vary slightly between	[2][13]
PropertiesMetal-Insulator Transition Temperature (TMIT)~150 K - 170 K[3][6][14][15]Band Gap (Insulating Phase)0.60 - 0.66 eV[9]Magnetic PropertiesMagnetic Ordering (>TMIT)Paramagnetic[3][6]Magnetic Ordering (MIT)Antiferromagnetic[3][10]Effective Magnetic Moment (μeff)~3.01 - 3.03 μB[6]Weiss Temperature (Θ)-917 to -962 K[6]Remanent Magnetization (MR at 10 K)~5.23 emu/cm³ (for thin films)[1]	Nanoparticle Size	20 - 70 nm	[6][7]
Temperature (TMIT) Band Gap (Insulating Phase) Magnetic Properties Magnetic Ordering (>TMIT) Magnetic Ordering (MIT) Effective Magnetic Moment (μeff) Weiss Temperature (Θ) Remanent Magnetization (MR at 10 K) Paramagnetic [3][6] [9] [9] [9] [9] Antiferromagnetic [3][6] [6] [6] [6] [7] [8] [8] [9] [9] [9] [9] [9] [9			
Magnetic PropertiesMagnetic Ordering (>TMIT)Paramagnetic[3][6]Magnetic Ordering (MIT)Antiferromagnetic[3][10]Effective Magnetic Moment (μeff)~3.01 - 3.03 μB[6]Weiss Temperature (Θ)-917 to -962 K[6]Remanent Magnetization (MR at 10 K)~5.23 emu/cm³ (for thin films)[1]		~150 K - 170 K	[3][6][14][15]
Magnetic Ordering (>TMIT)Paramagnetic[3][6]Magnetic Ordering (MIT)Antiferromagnetic[3][10]Effective Magnetic Moment (μeff)~3.01 - 3.03 μB[6]Weiss Temperature (Θ)-917 to -962 K[6]Remanent Magnetization (MR at 10 K)~5.23 emu/cm³ (for thin films)[1]	Band Gap (Insulating Phase)	0.60 - 0.66 eV	[9]
Magnetic Ordering (MIT)Antiferromagnetic[3][10]Effective Magnetic Moment (μeff)~3.01 - 3.03 μB[6]Weiss Temperature (Θ)-917 to -962 K[6]Remanent Magnetization (MR at 10 K)~5.23 emu/cm³ (for thin films)[1]	Magnetic Properties		
Effective Magnetic Moment (μeff) Weiss Temperature (Θ) Remanent Magnetization (MR at 10 K) [6] [6] [6] [6] [7] [6] [7] [8] [9] [9] [9] [1]	Magnetic Ordering (>TMIT)	Paramagnetic	[3][6]
(μeff) \sim 3.01 - 3.03 μB [6] Weiss Temperature (Θ) -917 to -962 K [6] Remanent Magnetization (MR at 10 K) \sim 5.23 emu/cm³ (for thin films) [1]	Magnetic Ordering (MIT)	Antiferromagnetic	[3][10]
Remanent Magnetization (MR at 10 K) ~5.23 emu/cm³ (for thin films) [1]	_	~3.01 - 3.03 µB	[6]
at 10 K) ~5.23 emu/cm³ (for thin films) [1]	Weiss Temperature (Θ)	-917 to -962 K	[6]
Coercive Field (HC at 10 K) ~103.62 Oe (for thin films) [1]		~5.23 emu/cm³ (for thin films)	[1]
	Coercive Field (HC at 10 K)	~103.62 Oe (for thin films)	[1]



Optical Properties		
Raman Active Modes (Rhombohedral Phase)	A1g modes at ~231 cm ⁻¹ and 500 cm ⁻¹ ; Eg modes at ~203, 290, and 590 cm ⁻¹	[16]
XPS Core Levels		
V 2p3/2 Binding Energy	~515.9 eV	[1]
V 2p1/2 Binding Energy	~523.1 eV	[1]
O 1s Binding Energy	~531.7 eV	[1]

Experimental Protocols

Detailed methodologies are crucial for the synthesis and characterization of V_2O_3 nanoparticles with desired properties.

Synthesis Methodologies

Several techniques have been successfully employed to synthesize V₂O₃ nanoparticles.

This method involves a chemical reaction in an aqueous solution above its boiling point in a sealed vessel called an autoclave.

- Precursors: Sodium orthovanadate (0.125 g) and thioacetamide (0.1125 g).[17] Other precursors like VOSO₄·xH₂O can also be used.[18]
- Solvent: 100 ml of distilled water.[17]
- Procedure:
 - Dissolve the precursors in distilled water within a 150 ml Teflon-lined stainless-steel autoclave.[17]
 - Seal the autoclave and heat it to a temperature between 160°C and 200°C at a rate of 5°C/min.[17]



- Maintain the temperature for a specified duration (e.g., 0-24 hours) to control the nanoparticle morphology.[17]
- Allow the autoclave to cool down naturally to room temperature.[17]
- Collect the product by centrifugation and wash it thoroughly with deionized water.

The sol-gel process involves the transition of a system from a liquid "sol" into a solid "gel" phase.

- Precursors: Metal alkoxides (e.g., vanadium isopropoxide) or metal salts (e.g., ammonium metavanadate).[19][20][21]
- Solvent: Typically an alcohol.[20]
- Procedure:
 - Dissolve the vanadium precursor in the solvent to form a homogeneous solution (the "sol").[20]
 - Initiate hydrolysis and condensation reactions by adding water. This can be catalyzed by an acid or a base.[20]
 - As the condensation reactions proceed, the colloidal particles link together to form a threedimensional network, resulting in the formation of a "gel".[22]
 - The gel is aged to allow for further condensation and strengthening of the network.
 - The gel is then dried to remove the solvent. Supercritical drying can be used to produce aerogels, while conventional drying yields xerogels.
 - Finally, the dried gel is often calcined at an elevated temperature in a reducing atmosphere (e.g., H₂) to obtain the crystalline V₂O₃ phase.

Characterization Techniques

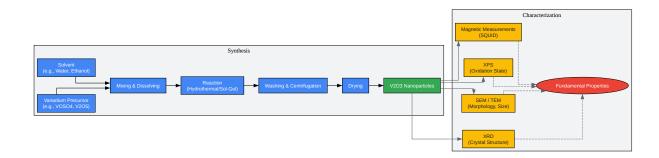
A suite of analytical techniques is employed to investigate the fundamental properties of V_2O_3 nanoparticles.



- X-ray Diffraction (XRD): Used to determine the crystal structure, phase purity, and average crystallite size (using the Scherrer equation).[7] XRD patterns are typically recorded using Cu Kα radiation (λ = 1.54 Å).[17]
- Scanning Electron Microscopy (SEM): Provides information on the morphology, size, and surface features of the nanoparticles.[7]
- Transmission Electron Microscopy (TEM): Offers higher resolution imaging of the nanoparticle morphology and size distribution. High-resolution TEM (HRTEM) can reveal the crystal lattice fringes.[7]
- X-ray Photoelectron Spectroscopy (XPS): A surface-sensitive technique used to determine the elemental composition and oxidation states of vanadium and oxygen.[7] The binding energies are typically calibrated using the C 1s peak at 284.8 eV.[7]
- Magnetic Susceptibility Measurements: Performed using a SQUID magnetometer to study
 the magnetic properties as a function of temperature and applied magnetic field.[10] Both
 zero-field-cooled (ZFC) and field-cooled (FC) measurements are conducted.

Visualized Workflows and Mechanisms Experimental Workflows





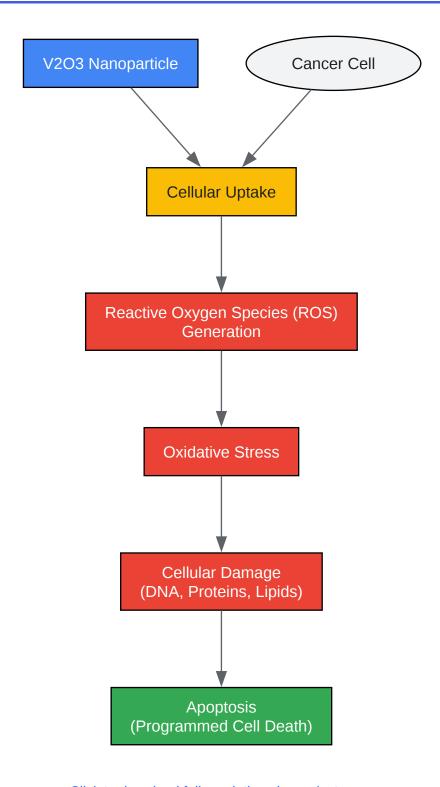
Click to download full resolution via product page

Caption: Workflow for V2O3 nanoparticle synthesis and characterization.

Proposed Mechanism in Cancer Therapy

While research is ongoing, a proposed mechanism for the anticancer activity of transition metal oxide nanoparticles, including vanadium oxides, involves the generation of reactive oxygen species (ROS).[23][24]





Click to download full resolution via product page

Caption: Proposed mechanism of V2O3 nanoparticles in cancer therapy.

Biomedical Applications



The unique properties of V₂O₃ nanoparticles open up possibilities in the biomedical field, particularly in cancer therapy and as antimicrobial agents.[24][25][26] The ability of transition metal oxide nanoparticles to generate ROS can induce oxidative stress in cancer cells, leading to apoptosis.[23] This makes them potential candidates for novel therapeutic strategies. Furthermore, vanadium oxide nanoparticles have demonstrated antibacterial activity against various pathogens.[25] The development of V₂O₃ nanoparticles for drug delivery systems is another promising area of research, where their properties could be harnessed for controlled release of therapeutic agents.[27][28][29] However, further research is needed to fully understand their biocompatibility and in vivo behavior.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mdpi.com [mdpi.com]
- 2. mp-715514: V2O3 (monoclinic, C2/c, 15) [legacy.materialsproject.org]
- 3. ischuller.ucsd.edu [ischuller.ucsd.edu]
- 4. researchgate.net [researchgate.net]
- 5. osti.gov [osti.gov]
- 6. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 7. Micromorphology and Characterization of V2O3 Nanoparticles Produced by the Liquid Phase Reduction-Heat Treatment | Scientific.Net [scientific.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. pubs.acs.org [pubs.acs.org]
- 12. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 13. arxiv.org [arxiv.org]
- 14. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

Foundational & Exploratory





- 15. nanomag.uniandes.edu.co [nanomag.uniandes.edu.co]
- 16. arxiv.org [arxiv.org]
- 17. Frontiers | The Synthesis of V2O3 Nanorings by Hydrothermal Process as an Efficient Electrocatalyst Toward N2 Fixation to NH3 [frontiersin.org]
- 18. researchgate.net [researchgate.net]
- 19. mdpi.com [mdpi.com]
- 20. azonano.com [azonano.com]
- 21. researchgate.net [researchgate.net]
- 22. youtube.com [youtube.com]
- 23. An Overview of the Importance of Transition-Metal Nanoparticles in Cancer Research | MDPI [mdpi.com]
- 24. Vanadium-based nanomaterials for cancer diagnosis and treatment PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. Nanomedicine Advancements: Vanadium Oxide Nanoparticles as a Game-Changer in Antimicrobial and Anticancer Therapies [ouci.dntb.gov.ua]
- 27. Nanoparticles in Medicine: A Focus on Vascular Oxidative Stress PMC [pmc.ncbi.nlm.nih.gov]
- 28. Nanoparticles for Cancer Therapy: Current Progress and Challenges PMC [pmc.ncbi.nlm.nih.gov]
- 29. Nanoparticle-Based Drug Delivery in Cancer Therapy and Its Role in Overcoming Drug Resistance PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Fundamental Properties of Vanadium(III) Oxide Nanoparticles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072604#fundamental-properties-of-v2o3-nanoparticles]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com